

Solubility profile of 3-(2-Furyl)acrylic acid in various solvents

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Compound of Interest

Compound Name: 3-(2-Furyl)acrylic acid

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Solubility Profile of 3-(2-Furyl)acrylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-(2-Furyl)acrylic acid** in various solvents. Understanding the solubility of this compound is critical for its application in research, particularly in drug development and materials science, where it serves as a valuable intermediate. This document compiles available quantitative and qualitative solubility data, outlines a standard experimental protocol for solubility determination, and presents a visual workflow of the process.

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in different solvent systems. It is defined as the maximum concentration of a solute that can dissolve in a solvent at a given temperature and pressure to form a saturated solution. For a compound like **3-(2-Furyl)acrylic acid**, which possesses both a polar carboxylic acid group and a less polar furan ring, its solubility is influenced by the polarity of the solvent, temperature, and the potential for hydrogen bonding and other intermolecular interactions.

Quantitative and Qualitative Solubility Data

The following table summarizes the known solubility of **3-(2-Furyl)acrylic acid** in various solvents. While quantitative data is limited, qualitative assessments provide valuable guidance for solvent selection.

Solvent Classification	Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Polar Protic	Water	H ₂ O	2 g/L[1][2]	20	Sparingly soluble. Another source indicates 1g is soluble in 500ml of water at 15°C[1].
	Ethanol	C ₂ H ₅ OH	Soluble[1]	Not Specified	-
	Acetic Acid	CH ₃ COOH	Soluble[1]	Not Specified	-
Polar Aprotic	Dichloromethane	CH ₂ Cl ₂	Soluble[1][3]	Not Specified	-
Nonpolar	Diethyl Ether	(C ₂ H ₅) ₂ O	Soluble[1][3]	Not Specified	-
	Benzene	C ₆ H ₆	Soluble[1]	Not Specified	-
	Carbon Disulfide	CS ₂	Insoluble[1]	Not Specified	-

Note: The term "Soluble" indicates that the compound dissolves in the solvent, but specific quantitative data (e.g., g/100 mL) was not available in the reviewed literature. Further experimental determination is recommended for precise applications.

Experimental Protocol for Solubility Determination

A reliable and reproducible method for determining the solubility of a compound is crucial for accurate characterization. The following protocol outlines a general procedure based on the

widely accepted isothermal shake-flask method, followed by quantitative analysis.

Objective: To determine the equilibrium solubility of **3-(2-Furyl)acrylic acid** in a selected solvent at a specific temperature.

Materials:

- **3-(2-Furyl)acrylic acid** (high purity)
- Selected solvent (analytical grade)
- Thermostatically controlled shaker bath or incubator
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

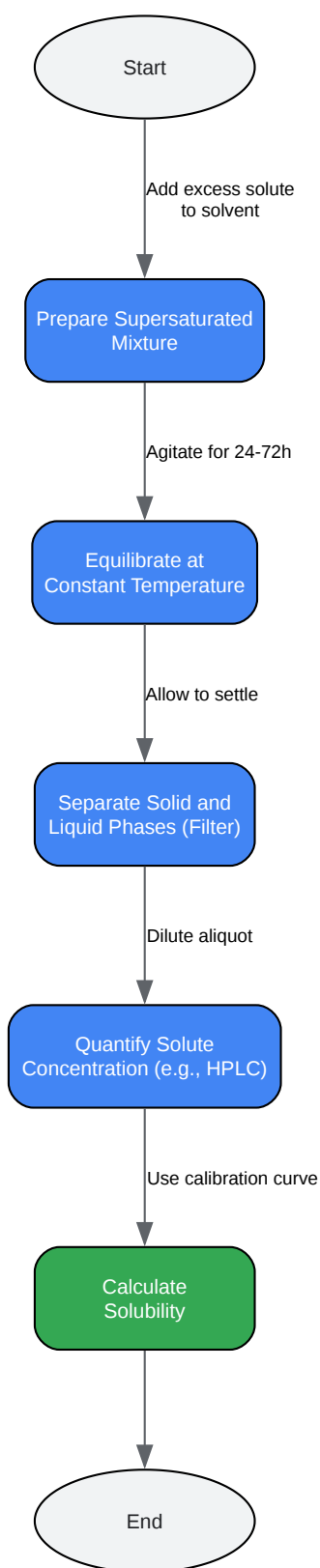
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **3-(2-Furyl)acrylic acid** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is essential to ensure that equilibrium with the solid phase is reached.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker bath set to the desired temperature.

- Agitate the samples for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. The time required may vary depending on the solvent and the compound's dissolution rate.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles.
- Quantitative Analysis:
 - Accurately dilute the filtered saturated solution with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical method, such as HPLC-UV or UV-Vis spectroscopy, to determine the concentration of **3-(2-Furyl)acrylic acid**.
 - A pre-established calibration curve of known concentrations of **3-(2-Furyl)acrylic acid** versus instrument response is required for accurate quantification.
- Calculation:
 - Calculate the solubility of **3-(2-Furyl)acrylic acid** in the solvent at the specified temperature based on the measured concentration and the dilution factor. The solubility is typically expressed in units such as g/L, mg/mL, or mol/L.

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of the solubility of **3-(2-Furyl)acrylic acid**.



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Workflow for determining the solubility of **3-(2-Furyl)acrylic acid**.

This guide provides a foundational understanding of the solubility profile of **3-(2-Furyl)acrylic acid**. For specific applications, it is highly recommended to perform experimental validation of solubility under the precise conditions of interest.

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